

Essential Safety and Logistical Information for Handling Lasilacton

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Compound of Interest

Compound Name: *Lasilacton*

Cat. No.: *B056975*

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For researchers, scientists, and drug development professionals, ensuring safe handling of pharmaceutical compounds like **Lasilacton** is paramount. **Lasilacton** is a combination drug product containing two active pharmaceutical ingredients (APIs): spironolactone and furosemide. Adherence to proper personal protective equipment (PPE) protocols, understanding operational procedures, and following correct disposal methods are critical to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Lasilacton**, particularly in its powdered form where dust generation is possible, a comprehensive PPE strategy is essential. This includes protection for the skin, eyes, and respiratory system.

Hand Protection: Chemical-resistant gloves are required. Nitrile or PVC gloves are recommended, and double gloving should be considered to minimize the risk of exposure, especially during prolonged handling.[\[1\]](#)[\[2\]](#) It is crucial to change gloves immediately if they become contaminated.[\[2\]](#)

Eye Protection: Safety glasses with side shields are the minimum requirement.[\[3\]](#) In situations with a risk of splashing or dust generation, chemical safety goggles or a full-face shield should be worn.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Body Protection: A lab coat or a protective gown should be worn to prevent skin contact.[\[1\]](#)[\[4\]](#) For larger quantities or when there is a significant risk of contamination, disposable coveralls of

low permeability are recommended.[2] Protective shoe covers may also be necessary.[1]

Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved respirator should be used.[1][2] Engineering controls, such as working in a fume hood or a ventilated enclosure, should be the primary method of controlling airborne exposure.

Quantitative Data for PPE Selection

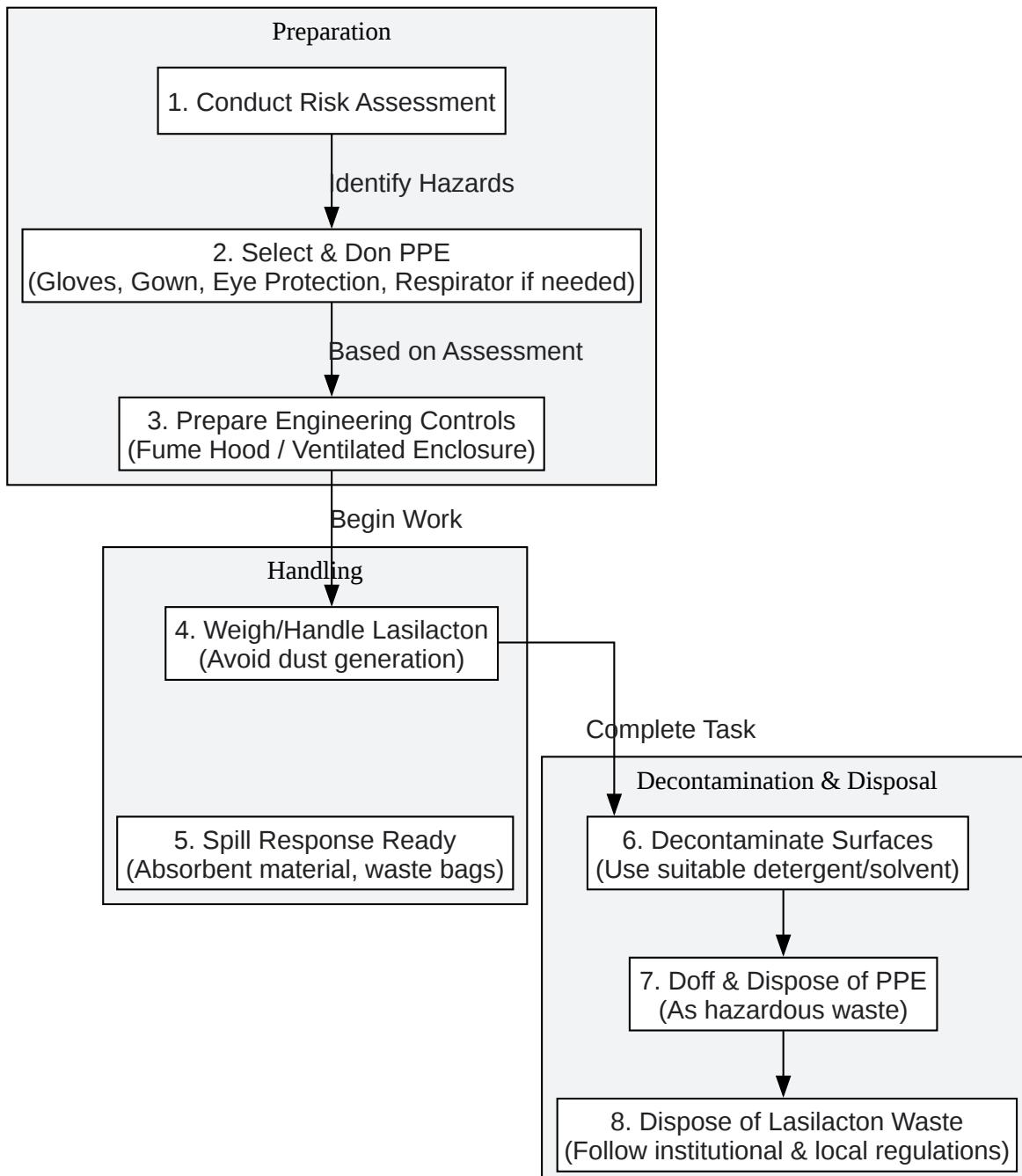
While specific breakthrough times for **Lasilacton** are not readily available, general guidelines for glove selection can be applied. The selection of appropriate gloves depends on the duration and nature of the handling task.

Parameter	Spironolactone	Furosemide	Notes
Occupational Exposure Limit (OEL)	TWA 90 micrograms/m ³	No specific OEL found	TWA (Time-Weighted Average) is the average exposure over an 8-hour workday.
Recommended Glove Types	Nitrile, PVC, Neoprene, Vinyl[2]	Nitrile, Rubber[1]	Nitrile gloves are a common recommendation for handling both compounds.
Glove Breakthrough Time (General Guidance)	> 60 minutes (brief contact)[2]	Not specified	For prolonged or repeated contact, a glove with a breakthrough time of > 240 minutes is recommended.[2]

Note: The provided breakthrough times are general recommendations. It is crucial to consult the glove manufacturer's specific chemical resistance data for the chemicals being handled.

Experimental Protocol: Safe Handling and Disposal Workflow

The following workflow outlines the key steps for the safe handling and disposal of **Lasilacton** in a laboratory setting.



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*Figure 1. Workflow for Safe Handling and Disposal of **Lasilacton**.*

Operational and Disposal Plans

Accidental Release Measures: In the event of a spill, the area should be evacuated of unnecessary personnel. Appropriate PPE, including respiratory protection, should be worn by the cleanup crew. For solid spills, avoid generating dust by dampening the material with water before sweeping or vacuuming it up.^[1] The collected material should be placed in a sealed, labeled container for disposal as hazardous waste.

Disposal: All waste materials contaminated with **Lasilacton**, including excess compound, contaminated PPE, and cleaning materials, should be treated as hazardous waste. Disposal must be in accordance with all applicable federal, state, and local environmental regulations.^[6] ^[7] Do not dispose of **Lasilacton** waste down the drain or in the regular trash.^[6] It should be collected in a properly labeled, sealed container and disposed of through an approved chemical waste disposal service.^[6]

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